

Technical Guide: (E)-1-Bromohept-2-ene (CAS No. 35349-80-5)

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Compound of Interest

Compound Name: 1-Bromohept-2-ene

Cat. No.: B2656419

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This in-depth technical guide provides comprehensive information on (E)-**1-Bromohept-2-ene**, a valuable reagent and intermediate in organic synthesis. This document outlines its chemical and physical properties, detailed experimental protocols for its synthesis, and a logical workflow for its preparation.

Core Data and Physical Properties

(E)-**1-Bromohept-2-ene** is an organobromine compound with the chemical formula $C_7H_{13}Br$. Its structure features a bromine atom attached to the first carbon and a trans-configured double bond between the second and third carbons of a heptene chain.

Table 1: Physicochemical Properties of (E)-**1-Bromohept-2-ene**

Property	Value	Source
CAS Number	35349-80-5	-
Molecular Formula	C ₇ H ₁₃ Br	-
Molecular Weight	177.08 g/mol	[1]
Boiling Point	Data not available	-
Density	Data not available	-
Refractive Index	Data not available	-

Note: Experimental data for boiling point, density, and refractive index are not readily available in the searched literature. The provided molecular weight is a computed value.

Synthesis of (E)-1-Bromohept-2-ene: Experimental Protocol

The synthesis of (E)-**1-Bromohept-2-ene** can be achieved through the allylic bromination of trans-2-heptene. A common and effective method involves the use of N-Bromosuccinimide (NBS) as the bromine source, which allows for selective bromination at the allylic position while minimizing competing reactions at the double bond. The reaction proceeds via a free-radical chain mechanism.[2][3]

Detailed Methodology:

Materials:

- trans-2-Heptene
- N-Bromosuccinimide (NBS)
- Carbon tetrachloride (CCl₄) or other suitable inert solvent
- Radical initiator (e.g., AIBN - Azobisisobutyronitrile or benzoyl peroxide)
- Anhydrous sodium sulfate (Na₂SO₄)

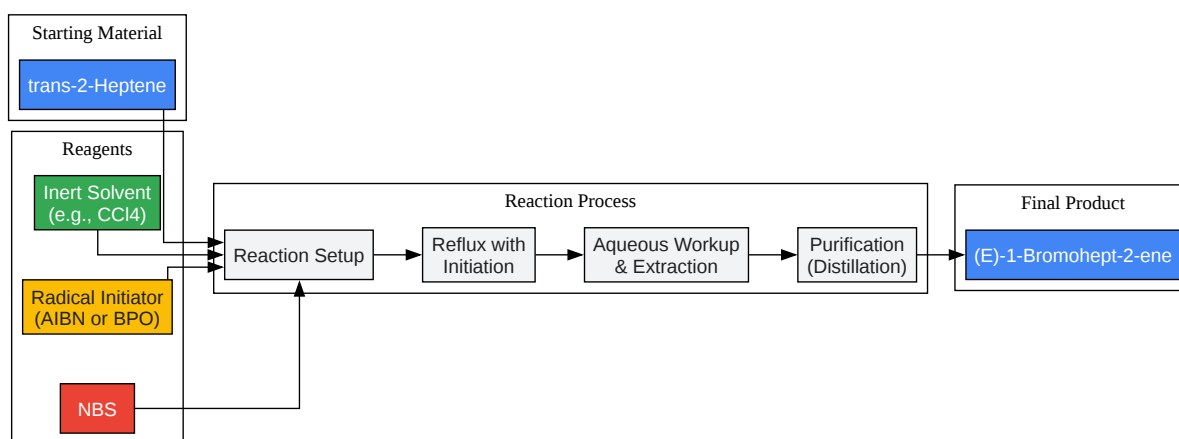
- Separatory funnel
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a dry round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve trans-2-heptene in carbon tetrachloride.
- **Addition of Reagents:** Add N-Bromosuccinimide and a catalytic amount of a radical initiator (e.g., AIBN) to the solution.
- **Reaction Conditions:** Heat the reaction mixture to reflux. The reaction is typically initiated by heat or UV light.[3] The progress of the reaction can be monitored by observing the consumption of the solid NBS, which is denser than the solvent and will be converted to succinimide, a less dense solid that floats.
- **Work-up:** Once the reaction is complete, cool the mixture to room temperature. Filter the mixture to remove the succinimide byproduct.
- **Extraction and Washing:** Transfer the filtrate to a separatory funnel. Wash the organic layer sequentially with water and a saturated sodium bicarbonate solution to remove any remaining acidic byproducts.
- **Drying and Solvent Removal:** Dry the organic layer over anhydrous sodium sulfate. Filter to remove the drying agent and remove the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The crude product can be purified by fractional distillation under reduced pressure to yield pure (E)-**1-Bromohept-2-ene**.

Logical Workflow and Reaction Pathway

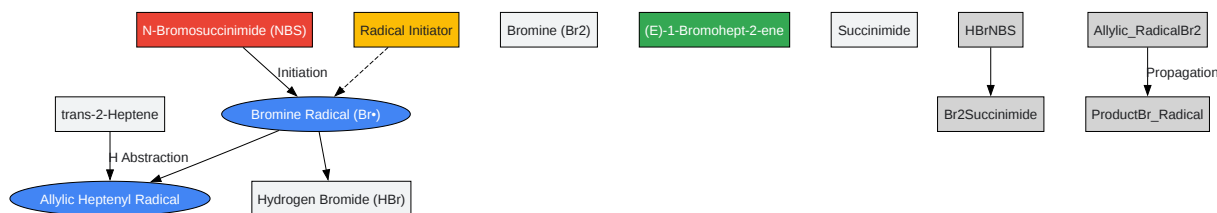
The synthesis of (E)-**1-Bromohept-2-ene** from trans-2-heptene via allylic bromination follows a well-established radical chain mechanism.



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Caption: Workflow for the synthesis of (E)-**1-Bromohept-2-ene**.

The key transformation in this synthesis is the selective bromination at the allylic C-H bond, which is weaker than the vinylic and other aliphatic C-H bonds in the molecule.



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Caption: Radical chain mechanism for allylic bromination.

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References

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